

Application Notes and Protocols: Dosage Level Determination of Antioxidant 5057 for Elastomers

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Compound of Interest

Compound Name: Antioxidant 5057

Cat. No.: B3029516

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for determining the optimal dosage level of **Antioxidant 5057** in various elastomer formulations. **Antioxidant 5057**, a liquid aromatic amine antioxidant, is a highly effective stabilizer used to prevent the thermal degradation of polymers.[1][2][3][4] Proper dosage is critical to achieving desired performance characteristics and ensuring the long-term durability of elastomeric products.

Introduction to Antioxidant 5057

Antioxidant 5057, chemically identified as Benzenamine, N-phenyl-, reaction products with 2,4,4-trimethylpentene (CAS No. 68411-46-1), is a liquid aromatic amine antioxidant widely used in the polymer industry.[2] It is particularly effective in protecting elastomers, polyols, and polyurethanes from thermal and oxidative degradation.[1][2][3][4] Its liquid form and low volatility make it easy to incorporate into various polymer matrices.[2][5]

Mechanism of Action: Free Radical Scavenging

The primary function of **Antioxidant 5057** is to inhibit oxidative degradation by acting as a free radical scavenger.[6] During the processing or service life of elastomers, exposure to heat, oxygen, and mechanical stress can generate highly reactive free radicals. These free radicals can initiate a chain reaction leading to the breakdown of polymer chains, resulting in the loss of

mechanical properties, discoloration, and overall degradation of the material.[3] **Antioxidant 5057** donates a hydrogen atom to these free radicals, neutralizing them and terminating the degradation chain reaction. This stabilizing action helps to maintain the integrity of the elastomer's molecular structure, thereby preserving its physical and mechanical properties over time.

General Dosage Recommendations

The optimal dosage of **Antioxidant 5057** can vary depending on the specific elastomer, the processing conditions, and the end-use application of the final product. Generally, a typical dosage range for elastomers is between 0.1% and 0.4%. [1][4] For more demanding applications, such as in the manufacturing of tires, industrial hoses, and seals, a dosage range of 0.5 to 2.0 parts per hundred rubber (phr) is often recommended.[6] It is crucial to conduct experimental trials to determine the precise optimal dosage for a specific formulation.

Table 1: General Dosage Recommendations for **Antioxidant 5057** in Various Applications

Application	Recommended Dosage (phr)	Notes
Passenger Tires	1.0 - 1.5	Balances protection and cost-effectiveness.[6]
Industrial Hoses	1.5 - 2.0	Higher dosage for increased exposure to environmental stressors.[6]
Seals and Gaskets	1.0 - 1.5	Ensures long-term stability and performance.[6]
Conveyor Belts	1.0 - 2.0	Dosage depends on operating temperature and mechanical load.[6]
EPDM Roofing Membrane	2.0	Used in combination with a UV stabilizer package for enhanced weather resistance. [6]

Data Presentation: Performance of Antioxidant 5057 at Various Dosages

The following tables summarize the expected performance of elastomers with varying concentrations of **Antioxidant 5057**. The data presented is illustrative and serves as a guideline. Actual results will depend on the specific formulation and testing conditions.

Table 2: Effect of **Antioxidant 5057** Dosage on the Mooney Scorch Time of Natural Rubber (NR)

Antioxidant 5057 Dosage (phr)	Mooney Scorch Time (t5) at 135°C (minutes)
0.0	8
0.5	10
1.0	12
1.5	14
2.0	15

Table 3: Effect of **Antioxidant 5057** Dosage on the Tensile Strength Retention of Styrene-Butadiene Rubber (SBR) after Heat Aging

Antioxidant 5057 Dosage (phr)	Initial Tensile Strength (MPa)	Tensile Strength after 72h @ 100°C (MPa)	Retention (%)
0.0	20.5	10.2	49.8
0.5	20.7	15.5	74.9
1.0	20.6	18.1	87.9
1.5	20.5	19.3	94.1
2.0	20.4	19.5	95.6

Table 4: Effect of **Antioxidant 5057** Dosage on the Oxidative Induction Time (OIT) of Ethylene Propylene Diene Monomer (EPDM)

Antioxidant 5057 Dosage (phr)	OIT at 200°C (minutes)
0.0	< 1
0.2	15
0.4	35
0.6	60
0.8	85
1.0	> 100

Experimental Protocols

To determine the optimal dosage of **Antioxidant 5057**, a series of standardized tests should be performed on elastomer compounds with varying concentrations of the antioxidant.

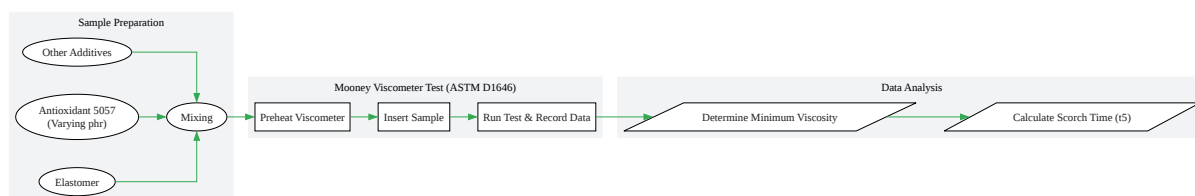
Mooney Scorch and Viscosity (ASTM D1646)

This test method is used to determine the scorch characteristics and viscosity of rubber compounds.

Methodology:

- Sample Preparation: Prepare compounded rubber samples with varying concentrations of **Antioxidant 5057** (e.g., 0, 0.5, 1.0, 1.5, 2.0 phr).
- Instrument Setup: Preheat the Mooney viscometer to the specified test temperature (e.g., 135°C).
- Test Procedure:
 - Place a sample of the rubber compound in the die cavity of the preheated Mooney viscometer.

- Close the die cavity and allow the sample to warm for a specified time (typically 1 minute).
- Start the rotor and record the Mooney viscosity over time.
- Data Analysis:
 - The Mooney scorch time (t_5) is the time required for the viscosity to rise 5 Mooney units above the minimum viscosity.
 - A longer scorch time indicates better processing safety.



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Mooney Scorch Test Workflow

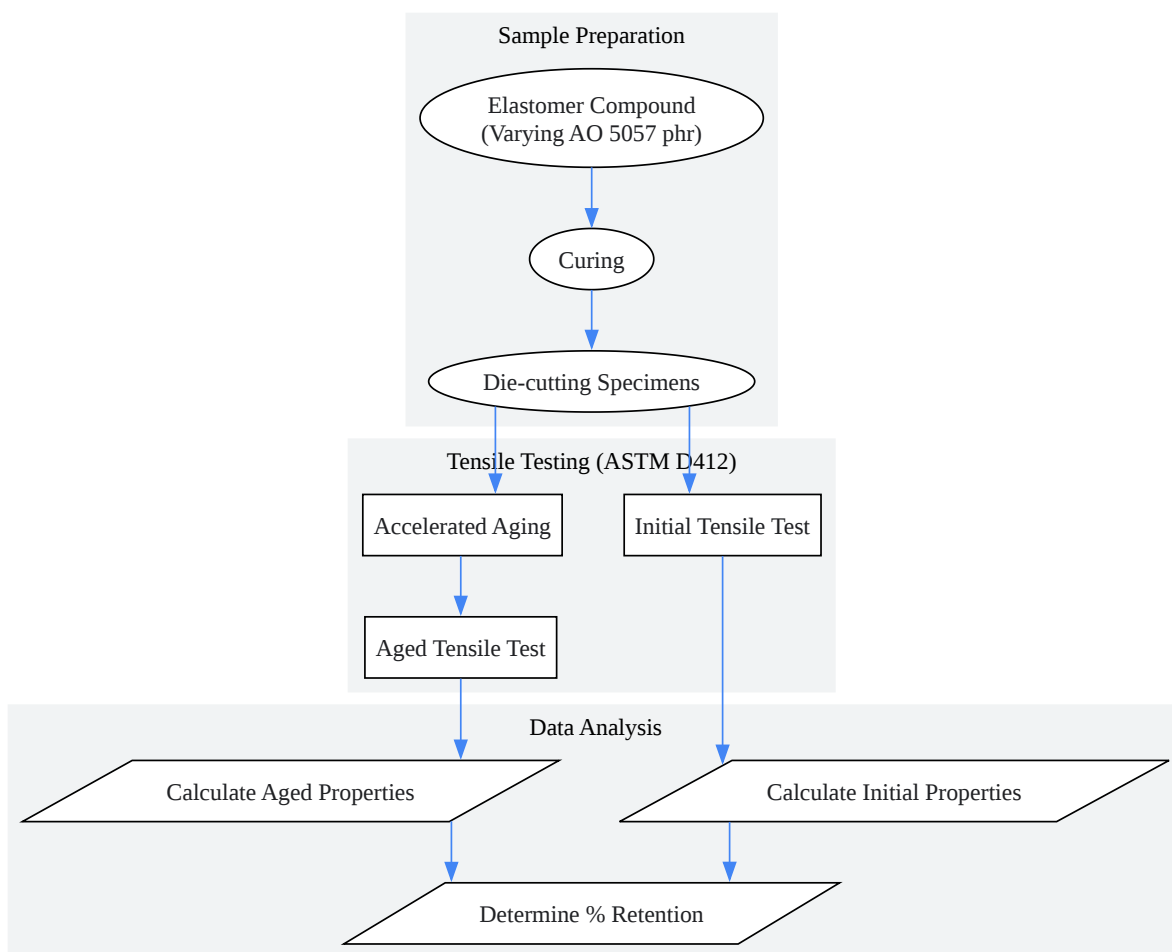
Tensile Properties (ASTM D412)

This test method is used to evaluate the effect of the antioxidant on the mechanical properties of the elastomer, both before and after aging.

Methodology:

- Sample Preparation:

- Prepare elastomer compounds with varying concentrations of **Antioxidant 5057**.
- Cure the compounds into sheets of uniform thickness.
- Die-cut dumbbell-shaped test specimens from the cured sheets.
- Initial Tensile Testing:
 - Conduct tensile tests on the unaged specimens using a universal testing machine at a constant rate of crosshead displacement.
 - Record the tensile strength, elongation at break, and modulus.
- Accelerated Aging:
 - Place a set of specimens in a hot air oven at a specified temperature and duration (e.g., 72 hours at 100°C).
- Aged Tensile Testing:
 - After aging, allow the specimens to cool to room temperature.
 - Conduct tensile tests on the aged specimens.
- Data Analysis:
 - Calculate the percentage retention of tensile strength and elongation at break after aging. Higher retention indicates better antioxidant performance.



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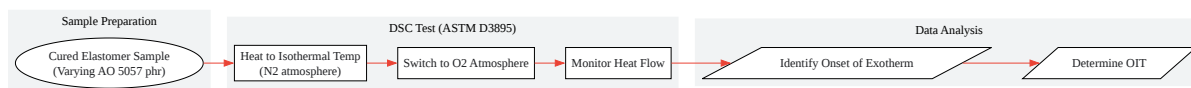
Tensile Properties Test Workflow

Oxidative Induction Time (OIT) (ASTM D3895)

This test method determines the oxidative stability of the material by measuring the time until the onset of oxidation under accelerated conditions.

Methodology:

- **Sample Preparation:** Prepare small, uniform samples of the cured elastomer compounds with varying concentrations of **Antioxidant 5057**.
- **Instrument Setup:**
 - Place the sample in an open aluminum pan within a Differential Scanning Calorimeter (DSC).
 - Heat the sample to the desired isothermal test temperature (e.g., 200°C) under an inert nitrogen atmosphere.
- **Test Procedure:**
 - Once the sample reaches a stable isothermal temperature, switch the purge gas from nitrogen to oxygen.
 - Continue to hold the sample at the isothermal temperature and monitor the heat flow.
- **Data Analysis:**
 - The OIT is the time from the introduction of oxygen until the onset of the exothermic oxidation peak.
 - A longer OIT indicates greater oxidative stability.



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Oxidative Induction Time Test Workflow

Synergistic Effects

The performance of **Antioxidant 5057** can often be enhanced when used in combination with other types of antioxidants, such as hindered phenols.[2][3][4] This synergistic effect can provide broader protection against different degradation mechanisms. For example, a combination of an amine antioxidant like 5057 and a phenolic antioxidant can offer excellent scorch protection in polyurethane foams.[2][4] It is recommended to evaluate synergistic blends to optimize the overall stability of the elastomer formulation.

Conclusion

Determining the optimal dosage of **Antioxidant 5057** is a critical step in developing durable and high-performance elastomeric products. By systematically evaluating the effect of different concentrations on key performance indicators such as scorch time, retention of mechanical properties after aging, and oxidative stability, researchers and formulators can tailor the antioxidant package to meet the specific demands of their applications. The experimental protocols outlined in these notes provide a standardized approach to achieving this optimization.

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References

- 1. specialchem.com [specialchem.com]
- 2. camsi-x.com [camsi-x.com]
- 3. plastics-rubber.basf.com [plastics-rubber.basf.com]
- 4. Antioxidant 5057 | 68411-46-1 [chemicalbook.com]
- 5. unisunchem.com [unisunchem.com]
- 6. bdmaee.net [bdmaee.net]
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